

Application Notes: Immunohistochemical Localization of Lipoxin A4 Receptor (ALX/FPR2) in Tissues

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Compound of Interest

Compound Name: *lipoxin-A4*

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Introduction

Lipoxin A4 (LXA4) is an endogenous specialized pro-resolving mediator (SPM) that plays a crucial role in the active resolution of inflammation. Its biological effects are primarily mediated through the G protein-coupled receptor, ALX/FPR2 (also known as formyl peptide receptor 2). This receptor is a key target for therapeutic interventions aimed at promoting the resolution of inflammation in a variety of diseases. Immunohistochemistry (IHC) is a powerful technique to visualize the distribution and localization of ALX/FPR2 in tissues, providing valuable insights into the sites of action of LXA4 and the potential for therapeutic targeting. These application notes provide a detailed protocol and supporting information for the successful immunohistochemical staining of ALX/FPR2 in formalin-fixed, paraffin-embedded (FFPE) tissues.

Biological Context and Expression of ALX/FPR2

ALX/FPR2 is expressed on a wide variety of cell types, reflecting its broad role in regulating inflammatory responses.[1] Its expression is particularly prominent on immune cells, including neutrophils, monocytes, macrophages, and lymphocytes.[1][2] Beyond the immune system, ALX/FPR2 is also found on various non-myeloid cell types, such as epithelial cells in the respiratory and gastrointestinal tracts, endothelial cells, and fibroblasts.[1][3] The expression of ALX/FPR2 can be regulated by inflammatory mediators, with studies showing both upregulation and downregulation in different disease contexts. For instance, increased expression has been observed in the endometrium during the menstrual phase and in early pregnancy, suggesting a role in tissue remodeling and implantation.[4][5] Conversely, decreased ALX/FPR2 expression has been reported in severe asthma, potentially contributing to unresolved inflammation.[6]

Data Presentation: Expression of ALX/FPR2 in Human Tissues

The following tables summarize the expression of ALX/FPR2 in various human tissues based on immunohistochemical studies. The scoring is semi-quantitative, taking into account both the intensity of staining and the percentage of positive cells.

Table 1: Semi-Quantitative Scoring of ALX/FPR2 Expression in Human Tissues

Tissue	Cellular Localization	Staining Intensity	Percentage of Positive Cells	Overall Expression Level	Reference
Respiratory System					
Nasal Mucosa	Epithelial cells	Moderate	50-75%	Moderate	[7]
Bronchial Epithelium	Epithelial cells	Low to Moderate	25-50%	Low to Moderate	[8]
Alveolar Macrophages	Cytoplasmic, Membranous	High	>75%	High	[9]
Gastrointestinal System					
Intestinal Epithelium	Epithelial cells	Moderate	50-75%	Moderate	[3]
Colon	Epithelial cells, Immune cells in lamina propria	Moderate to High	50-75%	Moderate to High	[10]
Reproductive System					
Endometrium (Menstrual Phase)	Glandular epithelium, Stromal cells	High	>75%	High	[4] [5]
Myometrium (in labor)	Myocytes, Neutrophils	High	>75%	High	[11]
Immune System					
Neutrophils	Cytoplasmic, Membranous	High	>75%	High	[1] [12]

Monocytes/Macrophages	Cytoplasmic, Membranous	High	>75%	High	[1] [12]
Other Tissues					
Aortic Adventitia	Mononuclear cells, Polymorphonuclear cells	Moderate	50-75%	Moderate	[2]
Submandibular Gland	Epithelial cells	Moderate	50-75%	Moderate	[13]

Disclaimer: Expression levels can vary depending on the specific antibody used, the physiological state of the tissue, and the individual.

Experimental Protocols

Protocol 1: Immunohistochemistry for ALX/FPR2 in Formalin-Fixed, Paraffin-Embedded (FFPE) Tissues

This protocol outlines the key steps for visualizing ALX/FPR2 in FFPE tissue sections.

1. Deparaffinization and Rehydration:

- Immerse slides in two changes of xylene for 5 minutes each.
- Hydrate the sections by sequential immersion in:
 - 100% ethanol, 2 changes for 3 minutes each.
 - 95% ethanol for 3 minutes.
 - 70% ethanol for 3 minutes.
 - 50% ethanol for 3 minutes.
- Rinse with distilled water.

2. Antigen Retrieval (Heat-Induced Epitope Retrieval - HIER):

- Immerse slides in a staining dish containing 10 mM Sodium Citrate buffer (pH 6.0).
- Heat the solution to 95-100°C in a water bath or microwave oven.
- Maintain the temperature for 20 minutes. Do not allow the solution to boil.
- Allow the slides to cool in the buffer for 20-30 minutes at room temperature.
- Rinse the slides with distilled water and then with phosphate-buffered saline (PBS).

3. Blocking and Antibody Incubation:

- Quench endogenous peroxidase activity by incubating sections in 3% hydrogen peroxide in methanol for 15-20 minutes at room temperature.
- Wash three times with PBS.
- Block non-specific binding by incubating with a blocking solution (e.g., 5% normal goat serum in PBS with 0.1% Triton X-100) for 1 hour at room temperature.
- Incubate with the primary antibody against ALX/FPR2 (refer to manufacturer's datasheet for recommended dilution) overnight at 4°C in a humidified chamber.
- Wash three times with PBS.
- Incubate with a biotinylated secondary antibody (e.g., goat anti-rabbit IgG) for 1 hour at room temperature.
- Wash three times with PBS.

4. Detection and Counterstaining:

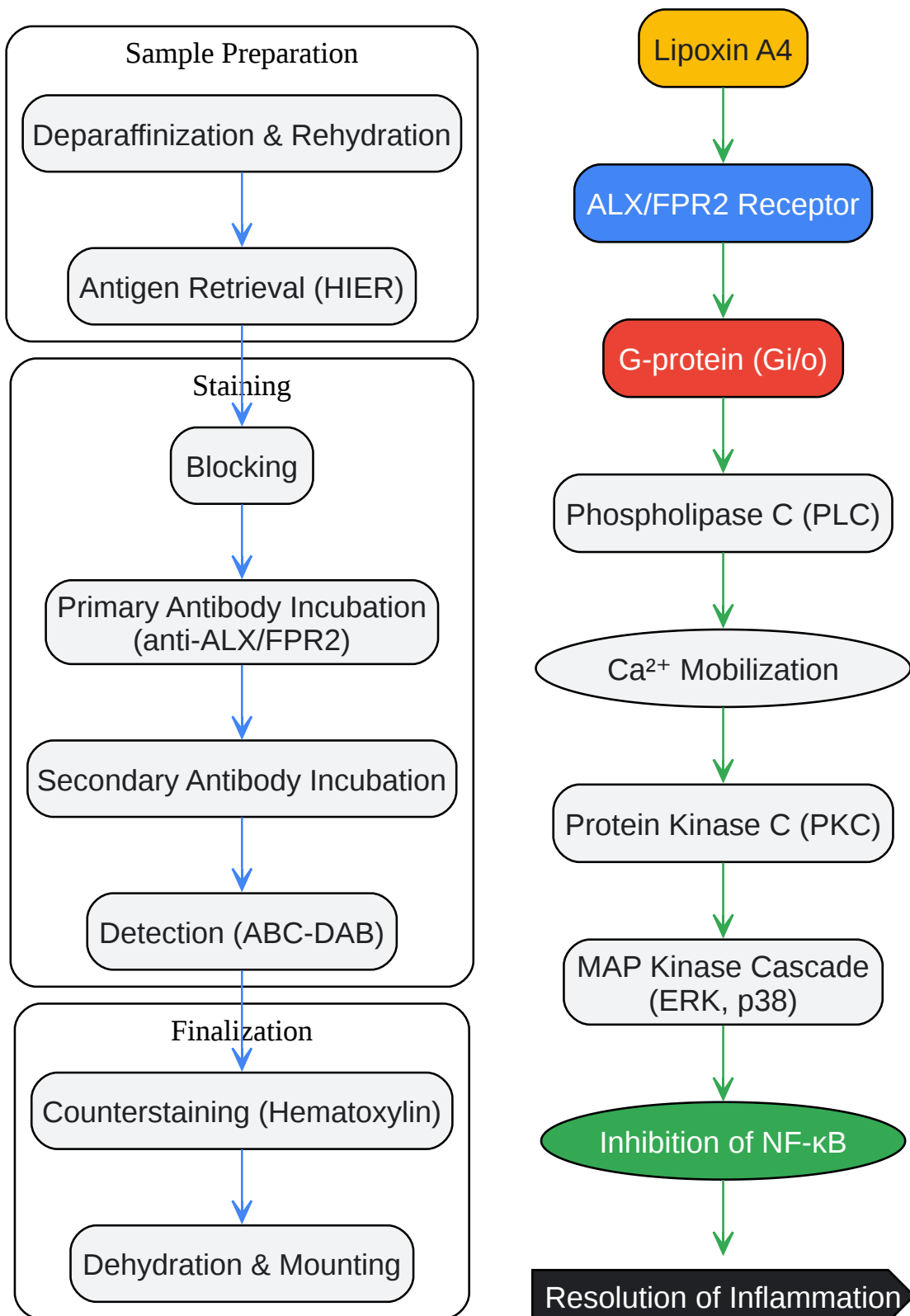
- Incubate with an avidin-biotin-peroxidase complex (ABC) reagent for 30 minutes at room temperature.
- Wash three times with PBS.

- Develop the color by incubating with a diaminobenzidine (DAB) substrate solution until the desired staining intensity is reached.
- Rinse with distilled water to stop the reaction.
- Counterstain with hematoxylin for 30-60 seconds.
- "Blue" the sections in running tap water.

5. Dehydration and Mounting:

- Dehydrate the sections by sequential immersion in:
 - 70% ethanol for 3 minutes.
 - 95% ethanol for 3 minutes.
 - 100% ethanol, 2 changes for 3 minutes each.
- Clear in two changes of xylene for 5 minutes each.
- Mount with a permanent mounting medium.

Visualization of Workflows and Pathways



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